

S-Fluralaner Demonstrates Superior Insecticidal Potency Over R-Enantiomer

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Compound of Interest

Compound Name: *Fluralaner*

Cat. No.: *B1663891*

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A comprehensive analysis of the enantiomers of the insecticide **Fluralaner** reveals that the S-enantiomer exhibits significantly greater insecticidal activity compared to its R-enantiomer counterpart. This difference in potency is attributed to a more favorable binding affinity of the S-enantiomer to the insect γ -aminobutyric acid (GABA) receptor, a critical target for isoxazoline insecticides.

Fluralaner, a member of the isoxazoline class of insecticides and acaricides, possesses a chiral center, resulting in the existence of two stereoisomers: S-(+)-**fluralaner** and R-(-)-**fluralaner**. Recent studies have focused on elucidating the differential bioactivity of these enantiomers, with findings indicating that the S-enantiomer is the primary contributor to the compound's insecticidal efficacy.

Comparative Insecticidal Activity

Quantitative bioassays consistently demonstrate the superior performance of the S-enantiomer against various insect pests. A key study highlighted that S-**fluralaner** was 33 to 39 times more active than the R-enantiomer against the rice striped stem borer (*Chilo suppressalis*) and the small brown planthopper (*Laodelphax striatellus*).^{[1][2]} This substantial difference in activity underscores the stereoselectivity of the target site interaction.

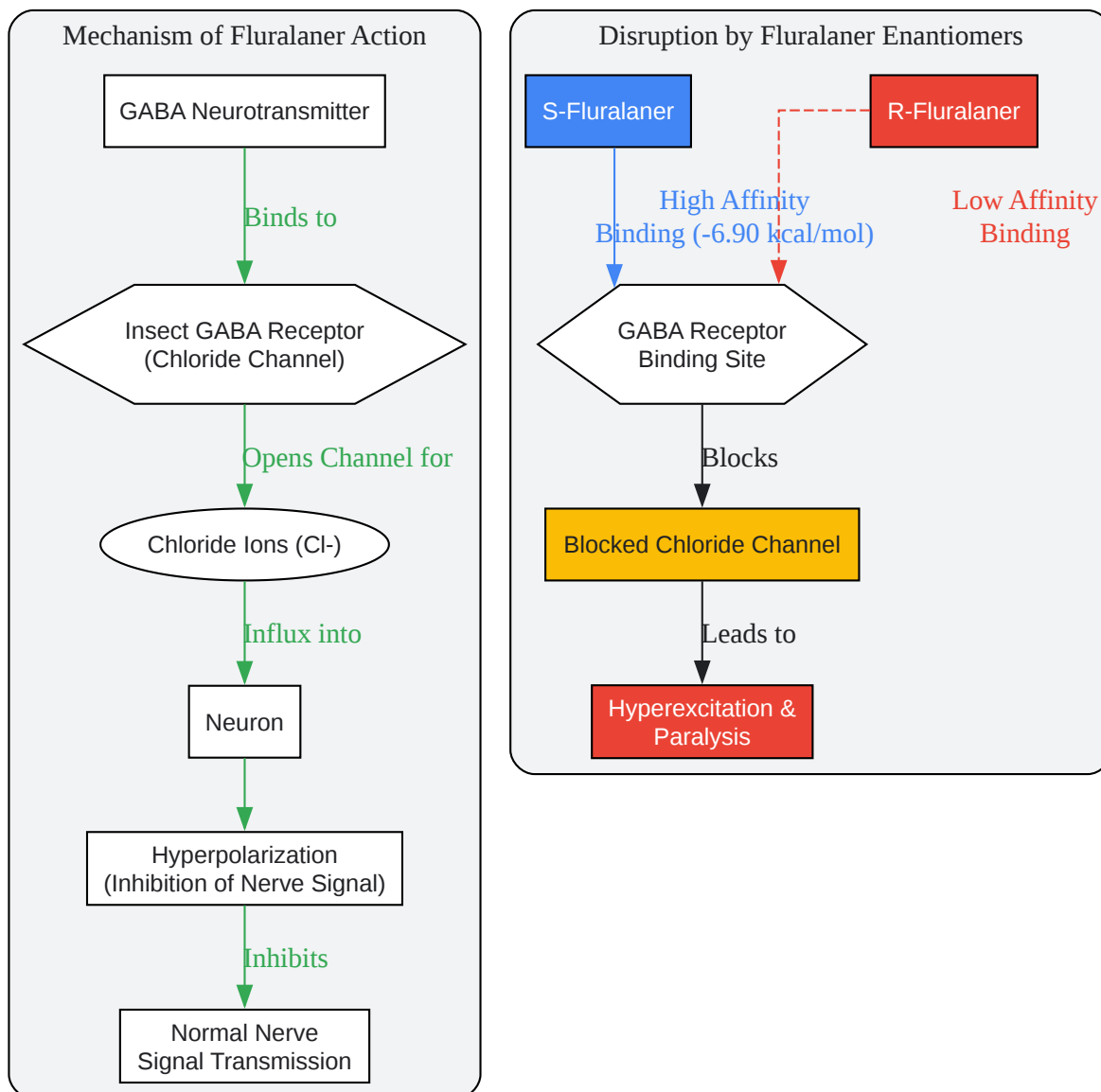
Table 1: Comparative Toxicity of Fluralaner Enantiomers against Agricultural Pests

Compound	Target Pest	LC50 (mg/L)	Potency Ratio (R/S)	Reference
S-Fluralaner	Chilo suppressalis	0.23	39.1	Zhang et al., 2020
R-Fluralaner	Chilo suppressalis	8.99	Zhang et al., 2020	
S-Fluralaner	Laodelphax striatellus	0.15	32.7	Zhang et al., 2020
R-Fluralaner	Laodelphax striatellus	4.90	Zhang et al., 2020	

Mechanism of Differential Activity: GABA Receptor Binding

The enhanced insecticidal activity of the S-enantiomer is rooted in its molecular interaction with the insect GABA receptor. **Fluralaner** functions as a non-competitive antagonist of this receptor, blocking the influx of chloride ions and leading to hyperexcitation, paralysis, and eventual death of the insect.

Molecular docking studies have revealed that the S-enantiomer has a greater binding affinity for the GABA receptor compared to the R-enantiomer. The binding energy for **S-fluralaner** has been calculated to be -6.90 kcal/mol, indicating a more stable and favorable interaction with the receptor's binding site.[\[1\]](#)[\[2\]](#)



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Caption: Signaling pathway of GABA and the disruptive action of **Fluralaner** enantiomers.

Experimental Protocols

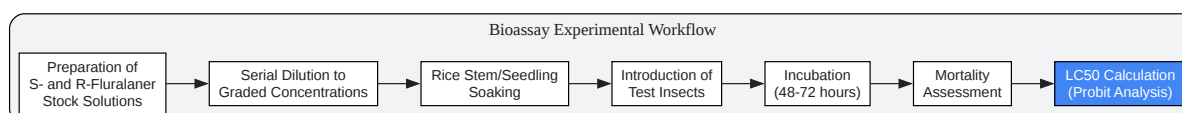
The comparative insecticidal activities of the S- and R-enantiomers of **Fluralaner** were determined using a rice stem-soaking bioassay.

Test Organisms:

- *Chilo suppressalis* (rice striped stem borer)
- *Laodelphax striatellus* (small brown planthopper)

Methodology:

- Preparation of Test Solutions: The S- and R-enantiomers of **Fluralaner** were individually dissolved in a suitable solvent to create a series of graded concentrations.
- Bioassay:
 - For *Chilo suppressalis*, rice stems were soaked in the respective test solutions for a defined period.
 - For *Laodelphax striatellus*, rice seedlings were immersed in the test solutions.
- Exposure: Third-instar larvae of *C. suppressalis* and adult *L. striatellus* were introduced to the treated rice stems/seedlings.
- Mortality Assessment: The number of dead insects was recorded after 48-72 hours of exposure.
- Data Analysis: The lethal concentration 50 (LC50) values were calculated using probit analysis.



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Caption: Workflow for determining the insecticidal activity of **Fluralaner** enantiomers.

Conclusion

The evidence strongly indicates that the insecticidal activity of **Fluralaner** is primarily driven by the S-enantiomer. The significant difference in biological activity between the two enantiomers highlights the importance of stereochemistry in the design and development of effective and potentially more environmentally targeted pesticides. The higher binding affinity of S-**fluralaner** to the insect GABA receptor provides a clear molecular basis for its superior insecticidal potency. These findings are crucial for researchers and professionals in the field of drug development and pest management, suggesting that the use of the pure S-enantiomer could offer a more potent and refined approach to insect control.

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References

- 1. Enantioselective Detection, Bioactivity, and Metabolism of the Novel Chiral Insecticide Fluralaner - PubMed [pubmed.ncbi.nlm.nih.gov]
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